

AU-15330 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: AU-15330

Cat. No.: B10827972

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Technical Support Center: AU-15330

Welcome to the technical support center for **AU-15330**, a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of the SWI/SNF ATPase subunits SMARCA2 and SMARCA4. This guide provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting advice, and frequently asked questions (FAQs) to facilitate successful experimentation with **AU-15330**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AU-15330**?

A1: **AU-15330** is a heterobifunctional molecule that simultaneously binds to the target proteins SMARCA2 and SMARCA4, and to an E3 ubiquitin ligase. This proximity induces the ubiquitination of SMARCA2 and SMARCA4, marking them for degradation by the proteasome. This targeted protein degradation leads to the disruption of the SWI/SNF chromatin remodeling complex, which plays a crucial role in gene expression, and has been shown to be a therapeutic target in certain cancers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What are the primary applications of **AU-15330** in research?

A2: **AU-15330** is primarily used as a chemical tool to study the biological functions of SMARCA2 and SMARCA4 in various cellular processes. It is of particular interest in cancer research, especially in models of prostate cancer and other malignancies where the SWI/SNF complex is implicated in disease progression.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Q3: How should I store **AU-15330**?

A3: For long-term storage, **AU-15330** powder should be stored at -20°C for up to 3 years. Stock solutions in solvent can be stored at -80°C for up to 1 year, or at -20°C for up to 1 month. To ensure stability, it is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.^[5]

Solubility and Solution Preparation

The solubility of **AU-15330** is a critical factor for successful in vitro and in vivo experiments. Below is a summary of its solubility in various solvents.

Solubility Data

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100 - 252.5	132.28 - 334.03	Sonication and the use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. ^[5]
Ethanol	100	132.28	
Water	Insoluble	Insoluble	
Methanol	No data available	No data available	
Acetonitrile	No data available	No data available	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of **AU-15330** powder. For example, for 1 mL of a 10 mM stock solution, weigh 0.756 mg of **AU-15330** (Molecular Weight: 755.93 g/mol).

- Dissolving: Add the appropriate volume of fresh, anhydrous DMSO to the **AU-15330** powder.
- Mixing: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for a few minutes until the solution is clear.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

- Thawing: Thaw a frozen aliquot of the **AU-15330** stock solution (e.g., 10 mM in DMSO) at room temperature.
- Dilution: Serially dilute the stock solution in cell culture medium to achieve the desired final concentrations. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Mixing: Mix the working solutions thoroughly by gentle pipetting or vortexing before adding to the cells.
- Observation: After dilution, visually inspect the working solution for any signs of precipitation. If precipitation occurs, refer to the troubleshooting guide below.

Protocol 3: Formulation for In Vivo Animal Studies (Example)

For in vivo studies, **AU-15330** is often formulated in a vehicle containing co-solvents to improve its solubility and bioavailability. One common formulation is:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

To prepare this formulation to achieve a final concentration of, for example, 5 mg/mL:

- Initial Dissolution: Dissolve **AU-15330** in DMSO first.
- Co-solvent Addition: Add PEG300 and mix until the solution is clear.
- Surfactant Addition: Add Tween-80 and mix thoroughly.
- Aqueous Phase: Add saline to reach the final volume and mix until a clear solution is obtained. Sonication may be required to aid dissolution.^[1]

Note: The optimal formulation may vary depending on the specific experimental requirements and animal model.

Troubleshooting Guide

Issue: Precipitation of **AU-15330** in Cell Culture Medium

- Possible Cause 1: Exceeding Aqueous Solubility Limit.
 - Solution: The aqueous solubility of **AU-15330** is very low. When a concentrated DMSO stock is diluted into an aqueous medium, the compound can precipitate. Try to keep the final concentration of the compound in the medium as low as therapeutically relevant and the DMSO concentration at a minimum (ideally $\leq 0.1\%$).
- Possible Cause 2: Interaction with Media Components.
 - Solution: Components in the cell culture medium, such as proteins and salts, can sometimes cause hydrophobic compounds to precipitate. Consider using a serum-free medium for the initial dilution before adding it to serum-containing medium, or test different types of media.
- Possible Cause 3: Temperature Effects.
 - Solution: Ensure that the cell culture medium is at 37°C before adding the **AU-15330** working solution. Diluting a room temperature stock into warm media can sometimes help maintain solubility.

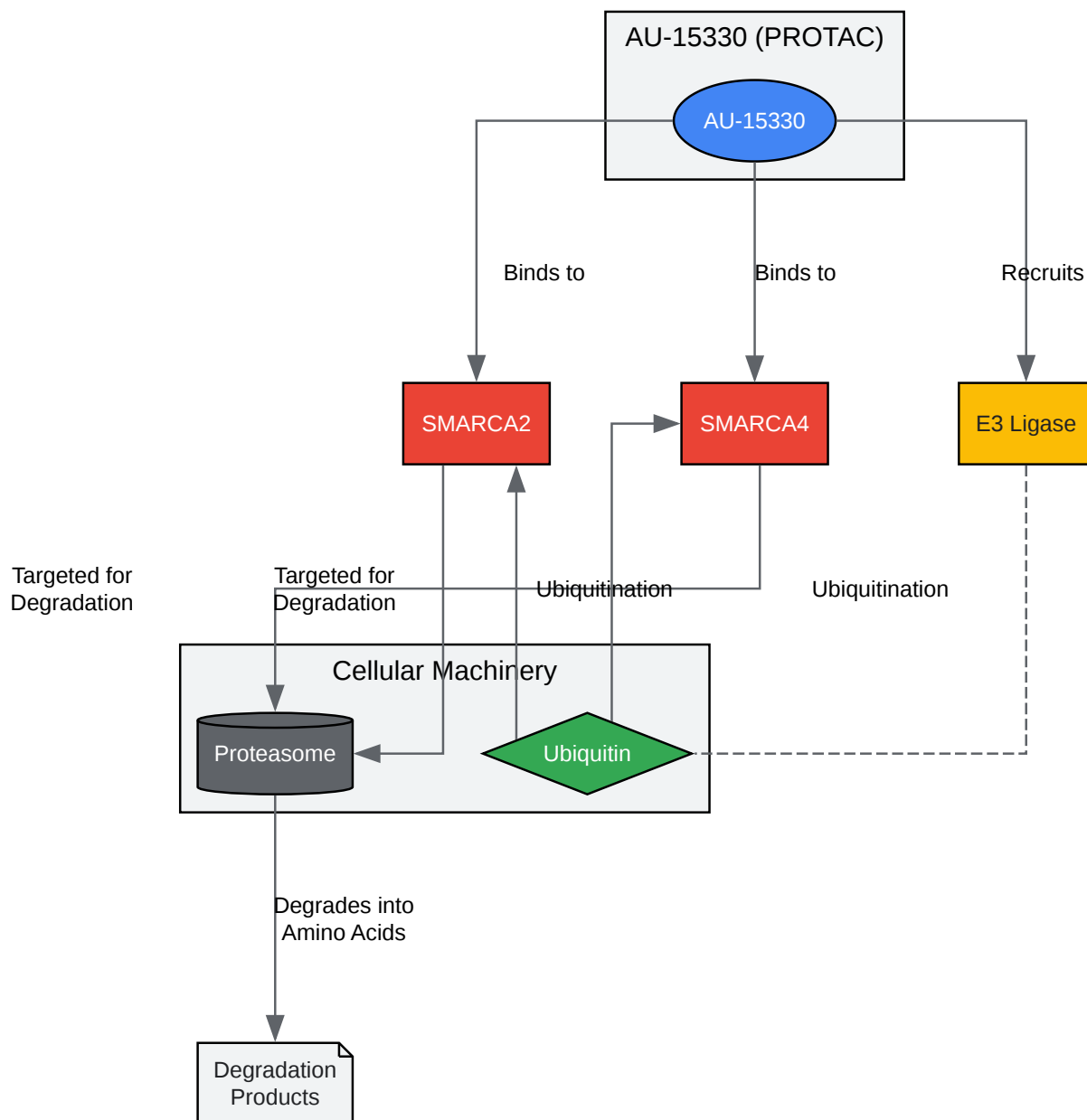
Issue: Inconsistent Results in Biological Assays

- Possible Cause 1: Incomplete Solubilization of the Stock Solution.
 - Solution: Ensure that the **AU-15330** is completely dissolved in the stock solution. Visually inspect the solution for any particulate matter. If necessary, sonicate the stock solution again before making dilutions.
- Possible Cause 2: Degradation of the Compound.
 - Solution: While the solid compound and stock solutions are stable under recommended storage conditions, the stability in working solutions at 37°C in cell culture medium may be limited. It is advisable to prepare fresh working solutions for each experiment and use them promptly.

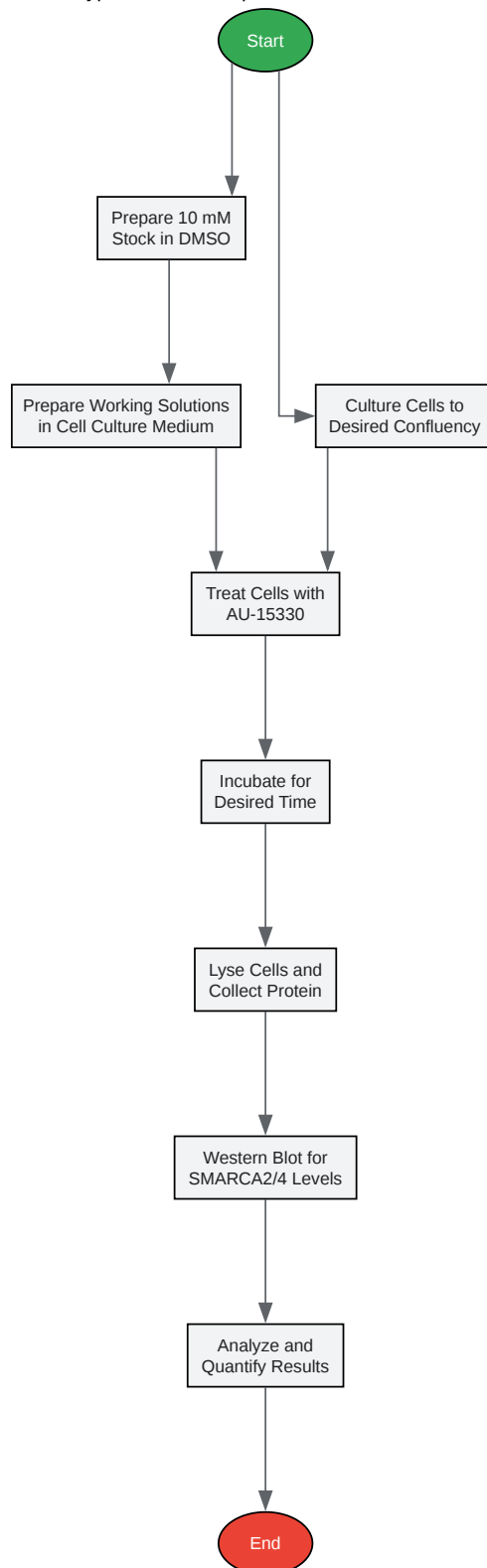
Visualizations

Below are diagrams illustrating the mechanism of action of **AU-15330** and a typical experimental workflow.

AU-15330 Mechanism of Action

[Click to download full resolution via product page](#)Caption: Mechanism of action of **AU-15330**.

Typical In Vitro Experimental Workflow

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